

Standard Operating Procedures for Handling and Storing Nibroxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nibroxane

Cat. No.: B1678675

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **Nibroxane**. It is intended for laboratory personnel working in research and drug development.

Introduction

Nibroxane, also known as 5-bromo-5-nitro-1,3-dioxane, is an antimicrobial compound effective against a broad spectrum of Gram-positive and Gram-negative bacteria, as well as fungi, including yeasts.[1][2] Its mechanism of action involves the oxidation of essential protein thiols, leading to the inhibition of enzyme activity and consequently impeding microbial growth.[1] This document outlines the necessary procedures to ensure the safe and effective use of **Nibroxane** in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Nibroxane** is presented in the table below.

Property	Value	Reference
Chemical Name	5-bromo-5-nitro-1,3-dioxane	[3][4][5]
Synonyms	Nibroxane, Bronidox, Bronidox L	[1][3][5]
CAS Number	30007-47-7	[1][2][3][5]
Molecular Formula	C ₄ H ₆ BrNO ₄	[3][4][5]
Molecular Weight	212.00 g/mol	[2]
Appearance	Powder or crystals	[2]
Melting Point	72°C	[6]
Boiling Point	280.3 ± 40.0 °C (Predicted)	[6]
Density	1.8903 (Rough Estimate)	[6]
Water Solubility	6.093 g/L (25 °C)	[6]
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL DMSO:PBS (pH 7.2) (1:4): 0.2 mg/mL Ethanol: 25 mg/mL	[1]

Health and Safety Information

Hazard Identification

Detailed toxicological properties of **Nibroxane** have not been fully investigated. However, based on its chemical structure as a bromo-nitro organic compound, it should be handled with care. Similar compounds are known to be harmful if swallowed, inhaled, or absorbed through the skin, and can cause irritation to the eyes, skin, and respiratory tract.

Personal Protective Equipment (PPE)

When handling **Nibroxane**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

Handling

- Handle **Nibroxane** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Experimental Protocols

The following are general protocols for evaluating the antimicrobial activity of **Nibroxane**. These should be adapted based on the specific requirements of the research.

Preparation of Stock Solutions

- To prepare a stock solution, weigh the required amount of **Nibroxane** powder in a sterile container.
- Dissolve the powder in an appropriate solvent, such as DMSO or ethanol, to the desired concentration (e.g., 10 mg/mL).^[1]
- Sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a sterile tube.
- Store the stock solution at -20°C for long-term use.

Minimum Inhibitory Concentration (MIC) Assay

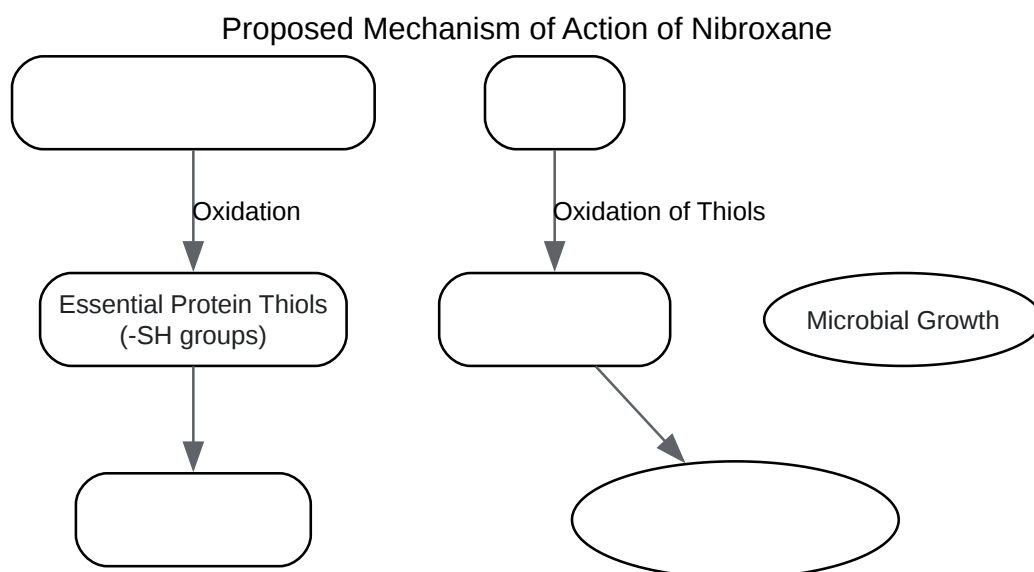
This protocol is a standard method to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

- Prepare a 96-well microtiter plate.
- Add 100 µL of sterile microbial growth medium to each well.
- In the first well of a row, add a specific volume of the **Nibroxane** stock solution to achieve the desired starting concentration.
- Perform a two-fold serial dilution by transferring 100 µL from the first well to the second, and so on, down the row. Discard the final 100 µL from the last well.
- Prepare a standardized inoculum of the test microorganism (e.g., bacteria or fungi) in the growth medium.
- Add 10 µL of the microbial inoculum to each well, except for the negative control well (which should only contain the medium).

- Include a positive control well containing the inoculum and medium without **Nibroxane**.
- Incubate the plate under appropriate conditions for the test microorganism (e.g., 37°C for 18-24 hours for bacteria).
- After incubation, determine the MIC by visually inspecting the wells for turbidity. The MIC is the lowest concentration of **Nibroxane** at which no visible growth is observed.

Visualizations

Proposed Mechanism of Action of Nibroxane

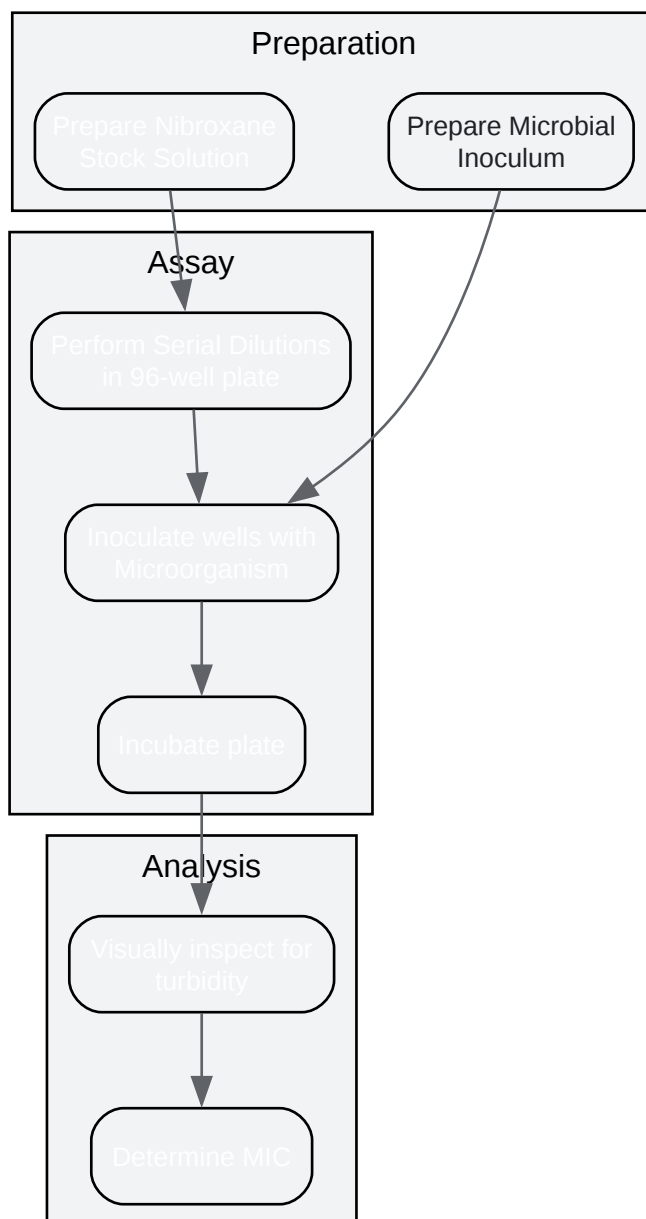


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Caption: Proposed mechanism of **Nibroxane**'s antimicrobial activity.

Experimental Workflow for MIC Assay

Experimental Workflow for MIC Assay



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) assay.

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- To cite this document: BenchChem. [Standard Operating Procedures for Handling and Storing Nibroxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678675#standard-operating-procedures-for-handling-and-storing-nibroxane]

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